Application Notes and Protocols for Cell-based Assays Using Niraparib Tosylate Hydrate

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Compound of Interest	
Compound Name:	*Niraparib tosylate hydrate*
CAS No.:	*1613220-15-7*
Cat. No.:	*B609583*

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Introduction

Niraparib is a highly potent and selective inhibitor of poly(ADP-ribose) polymerase (PARP) enzymes, specifically PARP-1 and PARP-2.[1] These enzymes are critical components of the base excision repair (BER) pathway, which is responsible for repairing DNA single-strand breaks (SSBs).[2][3][4] In cancer cells with deficiencies in other DNA repair pathways, such as homologous recombination (HR) due to mutations in genes like BRCA1 and BRCA2, the inhibition of PARP by Niraparib leads to the accumulation of unrepaired SSBs.[3][4] During DNA replication, these SSBs are converted into toxic double-strand breaks (DSBs), resulting in a phenomenon known as synthetic lethality and ultimately leading to cancer cell death.[2][4] Furthermore, Niraparib is known to induce "PARP trapping," where it stabilizes the PARP-DNA complex, preventing the enzyme's release from the site of damage and further enhancing its cytotoxic effect.[3][5]

These application notes provide detailed protocols for key cell-based assays to evaluate the efficacy and mechanism of action of **Niraparib tosylate hydrate** in cancer cell lines.

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Data Presentation

Table 1: In Vitro Inhibitory Activity of Niraparib

Target	Assay Type	IC50 (nM)	Reference
PARP-1	Cell-free	3.8	
PARP-2	Cell-free	2.1	
Intracellular PARP	Whole cell	4	

Table 2: Cytotoxicity of Niraparib in Various Cancer Cell Lines

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Cell Line	Cancer Type	BRCA Status	Assay Type	IC50 (μM)	Reference
MDA-MB-436	Breast Adenocarcinoma	BRCA1 mutant	CellTiter-Blue	0.018	
CAPAN-1	Pancreatic Adenocarcinoma	BRCA2 deficient	CC50	0.09	[2]
HeLa	Cervical Cancer	BRCA1-deficient	CC50	0.034	[2]
UWB1.289	Ovarian Cancer	BRCA1 mutant	MTS	21.34	[6]
PEO1	Ovarian Cancer	BRCA2 mutant	MTS	7.487	[6]
UWB1.289+BRCA1	Ovarian Cancer	BRCA1 wild-type	MTS	58.98	[6]
MIA PaCa-2	Pancreatic Cancer	BRCA proficient	CellTiter-Glo	26	[7]
PANC-1	Pancreatic Cancer	BRCA proficient	CellTiter-Glo	50	[7]
OVCAR8	Ovarian Cancer	BRCA proficient	CellTiter-Glo	20	[7]
MDA-MB-231	Triple-Negative Breast Cancer	BRCA wild-type	Cell Viability	≤20	[8]
MDA-MB-468	Triple-Negative Breast Cancer	BRCA wild-type	Cell Viability	<10	[8]

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HCC1937	Triple-Negative Breast Cancer	BRCA1 mutant	Cell Viability	11	[8]
BT549	Triple-Negative Breast Cancer	BRCA wild-type	Cell Viability	7	[8]
HCC1143	Triple-Negative Breast Cancer	BRCA wild-type	Cell Viability	9	[8]
HCC70	Triple-Negative Breast Cancer	BRCA wild-type	Cell Viability	4	[8]

Experimental Protocols

Cell Viability Assay (MTT/MTS Assay)

This protocol determines the effect of Niraparib on the metabolic activity of cells, which is an indicator of cell viability.

Materials:

- Cancer cell lines of interest
- Complete cell culture medium
- **Niraparib tosylate hydrate** (dissolved in a suitable solvent, e.g., DMSO)
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or MTS (3-(4,5-dimethylthiazol-2-yl)-5-(3-carboxymethoxyphenyl)-2-(4-sulfophenyl)-2H-tetrazolium) reagent

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- Solubilization solution (for MTT assay, e.g., DMSO or a solution of SDS in HCl)
- Microplate reader

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a density of 3,000-5,000 cells per well in 100 µL of complete medium.[7][9] Incubate for 24 hours to allow for cell attachment.
- Drug Treatment: Prepare serial dilutions of **Niraparib tosylate hydrate** in complete medium. Remove the medium from the wells and add 100 µL of the Niraparib dilutions. Include a vehicle control (medium with the same concentration of solvent used to dissolve Niraparib).
- Incubation: Incubate the plate for 48-72 hours at 37°C in a 5% CO2 incubator.[7]
- MTT/MTS Addition:
  - For MTT Assay: Add 10 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 3-4 hours at 37°C. After incubation, add 100 µL of solubilization solution to each well and mix thoroughly to dissolve the formazan crystals.
  - For MTS Assay: Add 20 µL of MTS reagent to each well and incubate for 1-4 hours at 37°C.[10]
- Data Acquisition: Measure the absorbance at the appropriate wavelength (e.g., 570 nm for MTT, 490 nm for MTS) using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control. Plot the results as a dose-response curve to determine the IC50 value (the concentration of Niraparib that inhibits cell growth by 50%).

PARP Activity Assay (Cell-Based)

This assay measures the intracellular activity of PARP enzymes in response to Niraparib treatment.

Materials:

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- Cancer cell lines
- Complete cell culture medium
- **Niraparib tosylate hydrate**
- DNA-damaging agent (e.g., hydrogen peroxide)
- Cell lysis buffer
- PARP activity assay kit (e.g., ELISA-based or NAD/NADH-Glo™ Assay)
- Microplate reader

Procedure:

- Cell Culture and Treatment: Culture cells to 70-80% confluency. Pre-treat the cells with various concentrations of Niraparib for 1-2 hours.
- Induction of DNA Damage: Induce DNA damage by treating the cells with a DNA-damaging agent (e.g., H_2O_2) for a short period (e.g., 15-30 minutes).[2]
- Cell Lysis: Wash the cells with cold PBS and lyse them using the provided lysis buffer from the assay kit.
- PARP Activity Measurement: Follow the manufacturer's instructions for the specific PARP activity assay kit. This typically involves incubating the cell lysate with a reaction mixture containing NAD+ and other substrates.
- Data Acquisition: Measure the signal (e.g., colorimetric, luminescent) using a microplate reader.
- Data Analysis: Normalize the PARP activity to the total protein concentration in each sample. Compare the PARP activity in Niraparib-treated cells to that of the untreated control to determine the inhibitory effect of the compound.

DNA Damage Assessment (γH2AX Immunofluorescence)

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This protocol visualizes and quantifies the formation of DNA double-strand breaks by detecting the phosphorylation of histone H2AX (γH2AX).[11][12]

Materials:

- Cancer cell lines
- Coverslips or chamber slides
- Complete cell culture medium
- **Niraparib tosylate hydrate**
- Fixation solution (e.g., 4% paraformaldehyde)
- Permeabilization solution (e.g., 0.25% Triton X-100 in PBS)
- Blocking solution (e.g., 5% BSA in PBS)
- Primary antibody: anti-phospho-Histone H2A.X (Ser139) antibody
- Secondary antibody: fluorescently-labeled anti-rabbit or anti-mouse IgG
- DAPI (4',6-diamidino-2-phenylindole) for nuclear counterstaining
- Fluorescence microscope

Procedure:

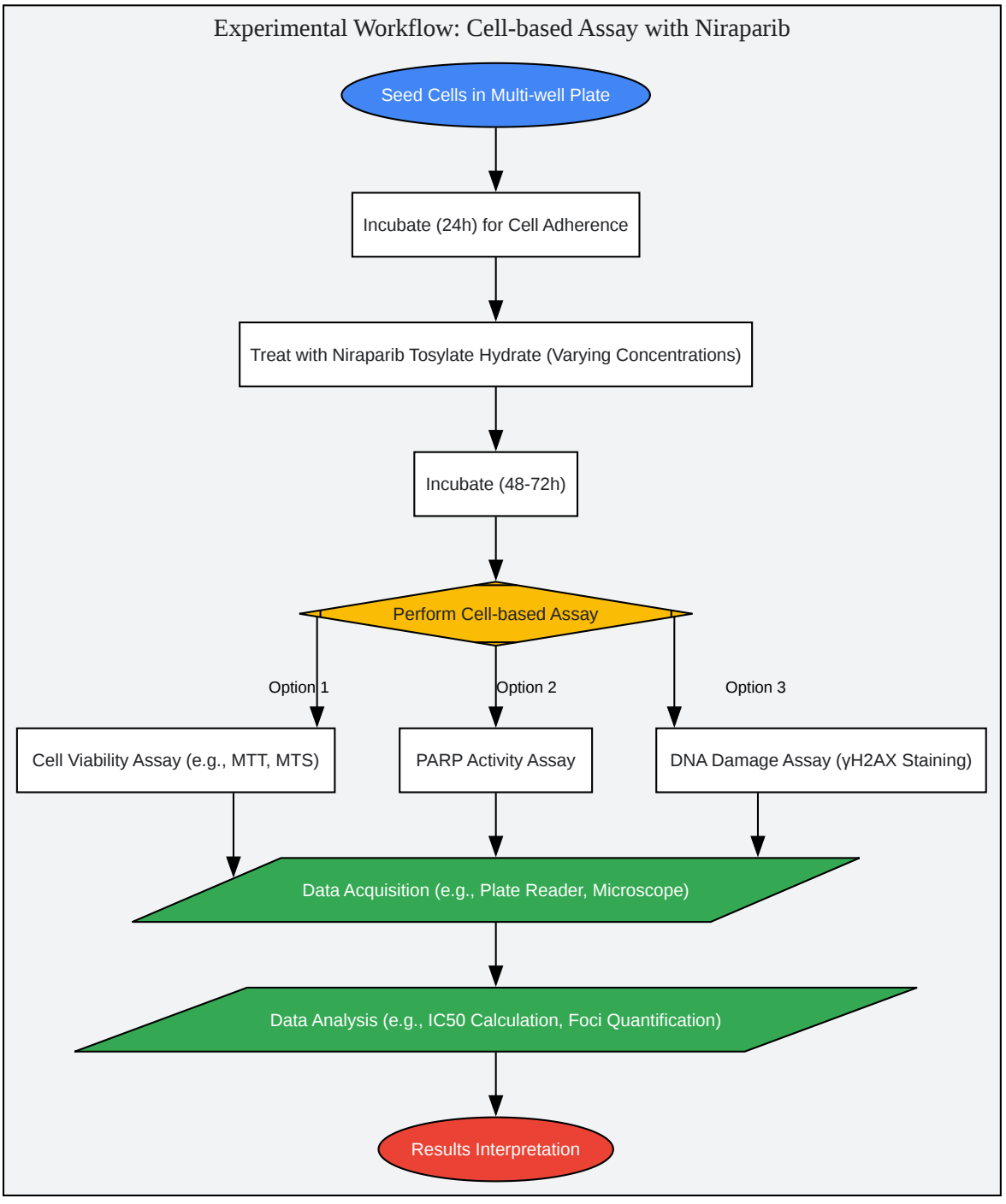
- Cell Seeding and Treatment: Seed cells on coverslips or chamber slides and allow them to attach overnight. Treat the cells with Niraparib at various concentrations for the desired duration (e.g., 24-72 hours).[13]
- Fixation and Permeabilization: Wash the cells with PBS, fix with 4% paraformaldehyde for 15 minutes, and then permeabilize with 0.25% Triton X-100 for 10 minutes.[14]
- Blocking: Wash the cells with PBS and block with 5% BSA in PBS for 1 hour to prevent non-specific antibody binding.

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- Antibody Incubation: Incubate the cells with the primary anti-γH2AX antibody overnight at 4°C. The next day, wash with PBS and incubate with the fluorescently-labeled secondary antibody for 1-2 hours at room temperature in the dark.
- Counterstaining and Mounting: Wash the cells with PBS and counterstain the nuclei with DAPI for 5 minutes. Mount the coverslips onto microscope slides using an anti-fade mounting medium.
- Imaging and Analysis: Visualize the cells using a fluorescence microscope. Capture images of the DAPI (blue) and γH2AX (e.g., green or red) channels. Quantify the number and intensity of γH2AX foci per nucleus using image analysis software (e.g., ImageJ, CellProfiler). An increase in γH2AX foci indicates an increase in DNA double-strand breaks. [11][12]

Mandatory Visualizations

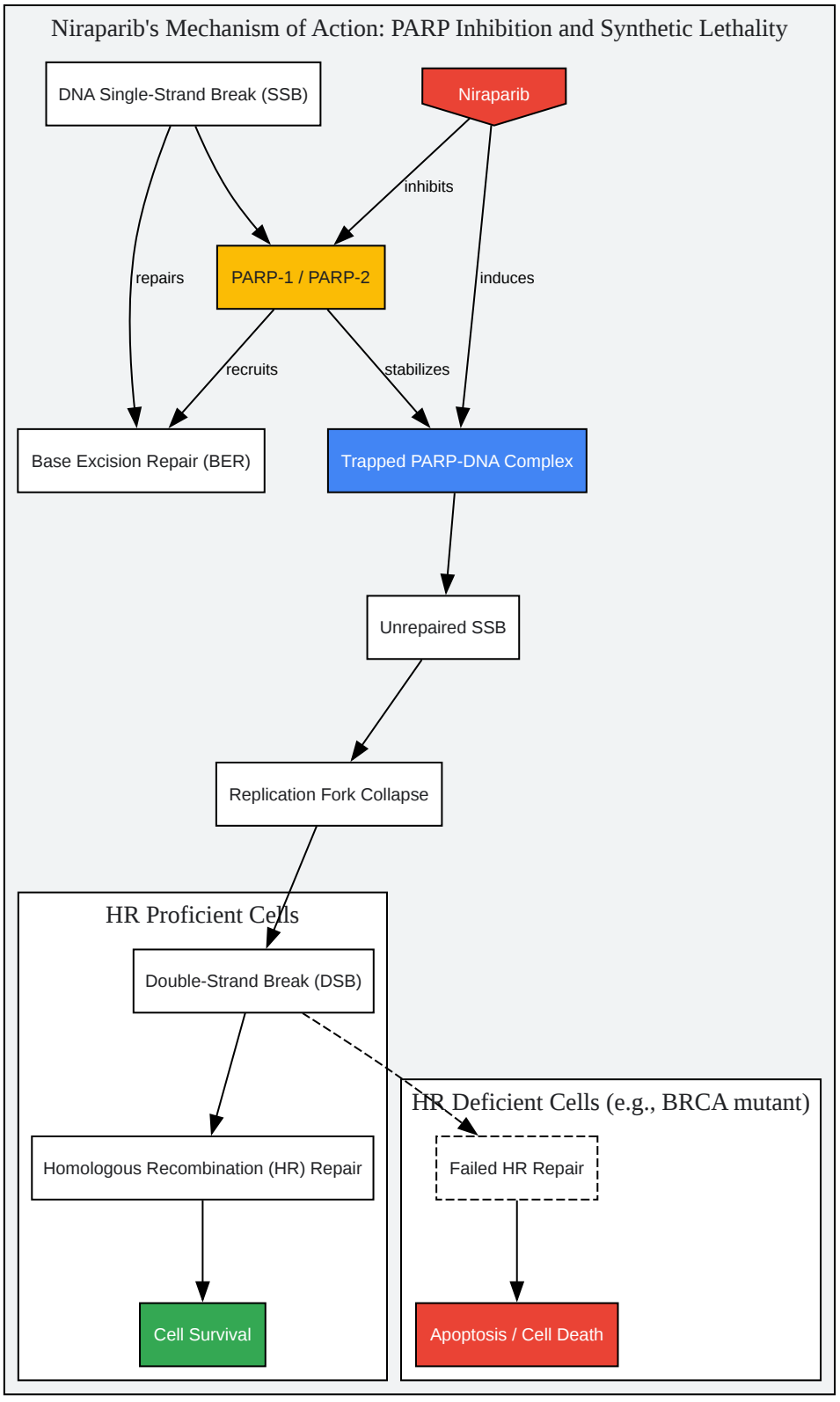
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Caption: Experimental workflow for evaluating Niraparib in cell-based assays.

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Caption: Signaling pathway of Niraparib-induced synthetic lethality.

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